

# NMR Spectral Data for Daphnoretin

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Daphnoretin

CAS No.: 2034-69-7

Cat. No.: S525012

Get Quote

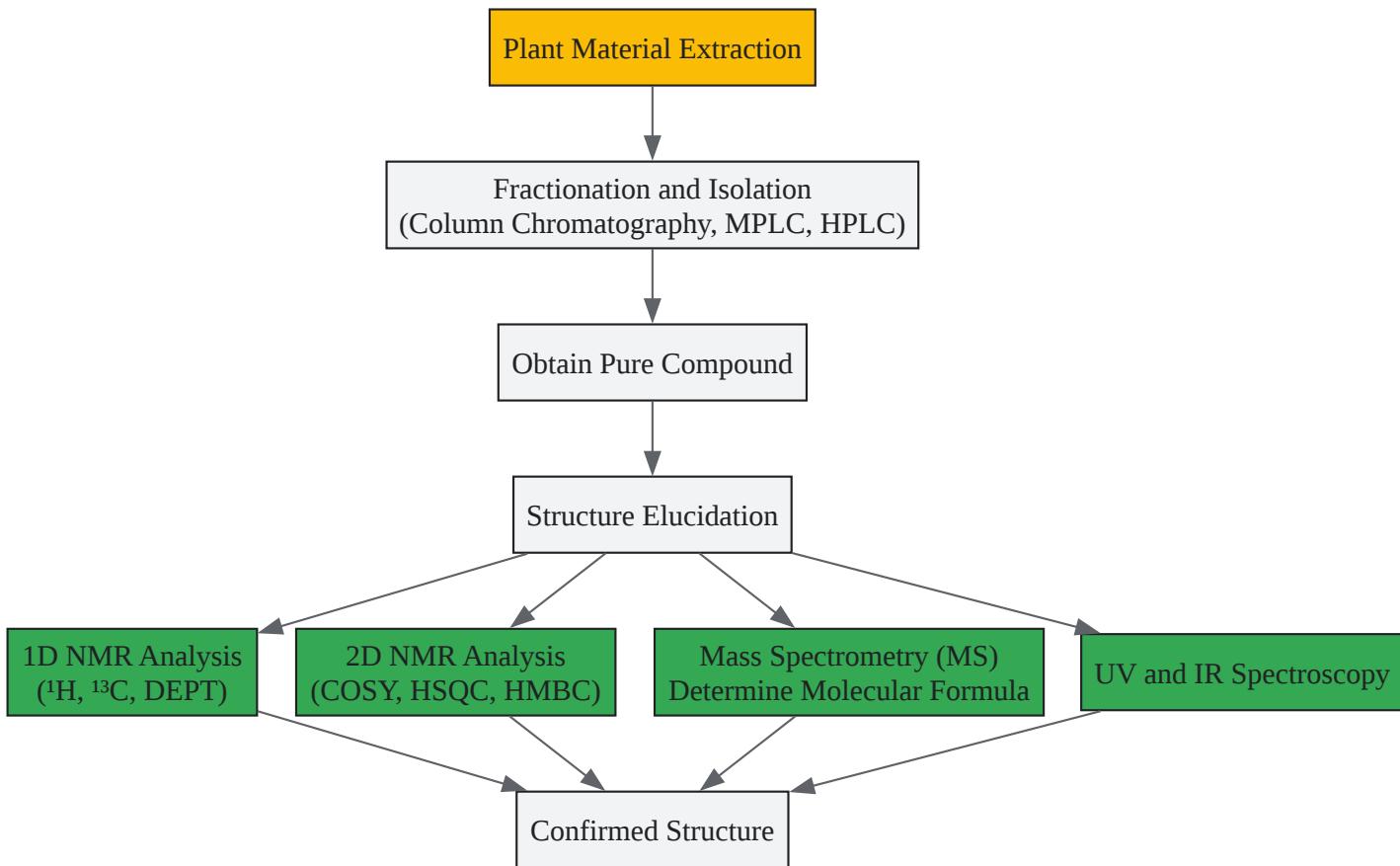
The table below summarizes the available (<sup>1</sup>H) and (<sup>13</sup>C) NMR data for **daphnoretin**.

Nucleus	Data Type	Solvent	Key Reported Chemical Shifts ( $\delta$ , ppm)	Source
( <sup>13</sup> C)	Predicted	D <sub>2</sub> O	18 spectra predicted (25-226 MHz)	[1]
( <sup>1</sup> H)	Predicted	D <sub>2</sub> O	18 spectra predicted (100-900 MHz)	[1]
Related Compound	Experimental (for Edgeworic Acid)	Not specified	( <sup>1</sup> H) NMR: 8.01 (d, $J=9.2$ Hz, H-4), 6.25 (d, $J=9.2$ Hz, H-3); ( <sup>13</sup> C) NMR: 160.2 (C-2), 145.1 (C-4), 112.1 (C-3)	[2]

The NP-MRD database holds predicted NMR spectra for **daphnoretin** in D<sub>2</sub>O, which can be a useful initial reference [1]. A 2014 study on *Edgeworthia chrysanthia* provides a detailed example of the methodology used to characterize a related dicoumarin compound, edgeworic acid, using 1D and 2D NMR techniques including (<sup>1</sup>H)-(<sup>1</sup>H) COSY, HSQC, and HMBC [2].

## Experimental Workflow for Structure Elucidation

The following diagram outlines the general experimental workflow for the isolation and structural elucidation of coumarins, as demonstrated in the research:



Click to download full resolution via product page

*Workflow for the isolation and identification of coumarins from plant material.*

## Recommended Path for Researchers

- **Consult Specialized Databases:** For definitive experimental NMR data, query specialized natural product and spectral databases that may not be fully indexed in general web searches.
- **Validate with Prediction Tools:** The **predicted NMR spectra** from NP-MRD can serve as a benchmark for comparing with your own experimental results [1].

- **Leverage Published Methodologies:** The detailed protocols from studies on related compounds provide a validated blueprint for your experimental design, particularly in the application of 2D-NMR techniques for confirming complex structures [2] [3].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Showing NP-Card for Daphnoretin (NP0051439) [np-mrd.org]
2. Coumarins from Edgeworthia chrysanthia - PMC [pmc.ncbi.nlm.nih.gov]
3. Phytochemical analysis of Daphne pontica L. stems with ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [NMR Spectral Data for Daphnoretin]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525012#daphnoretin-nmr-spectral-data>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com